

Application Notes: Thorium-230 as a Chronometer for Late Quaternary Events

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Compound of Interest

Compound Name: Thorium-230

Cat. No.: B1204741

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Introduction

Thorium-230 (^{230}Th) dating, also known as Uranium-series disequilibrium dating, is a radiometric dating technique paramount for establishing chronologies of geological and climatic events over the late Quaternary period (the last ~600,000 years).^{[1][2][3]} The method is particularly effective for dating calcium carbonate materials such as corals and speleothems (cave formations).^{[1][4]} Its application has been crucial in paleoclimatology, paleoceanography, and archaeology for reconstructing past sea levels, understanding climate cycles, and dating ancient human activity.

Principle of the Method

The technique is based on the radioactive decay of Uranium-238 (^{238}U) to ^{230}Th . The fundamental principles are:

- **Geochemical Separation:** Uranium (U) is soluble in natural waters, whereas Thorium (Th) is highly insoluble.^{[4][5]} Consequently, when carbonates precipitate from water (e.g., coral skeletons or speleothems), they incorporate trace amounts of uranium but are virtually free of thorium.^[4]
- **Radioactive Ingrowth:** After the carbonate material forms, the incorporated Uranium-234 (^{234}U), a decay product of ^{238}U , begins to decay into ^{230}Th . This newly formed ^{230}Th accumulates within the mineral structure.^[4]

- **Age Calculation:** The age of the material is determined by measuring the degree to which secular equilibrium has been restored between the radioactive isotope ^{230}Th and its parent, ^{234}U .^[4] By measuring the activity ratio of ^{230}Th to ^{234}U , and knowing their decay constants, the time elapsed since the material's formation can be calculated.^{[4][6]}

Key Assumptions

The validity of ^{230}Th dating relies on several critical assumptions:

- **Closed System:** The sample must have remained a closed system since its formation. This means there has been no gain or loss of uranium or thorium isotopes, except through radioactive decay.^[7] Materials like dense corals and speleothems are generally considered closed systems, while more porous materials like bone and shell are less reliable.^{[4][7]}
- **Initial Thorium-230:** The initial concentration of ^{230}Th in the sample at the time of formation was zero or can be accurately corrected for.^[5]
- **Known Uranium-234/Uranium-238 Ratio:** The initial $^{234}\text{U}/^{238}\text{U}$ ratio must be known or measurable. For marine carbonates like corals, this is assumed to be the same as modern seawater.
- **Accurate Decay Constants:** The decay constants (and thus half-lives) of the isotopes in the decay chain are accurately known.^[8]

Applications

- **Paleoclimatology:** Dating speleothems provides high-resolution records of continental climate change, such as variations in monsoon intensity and rainfall.^{[1][9]}
- **Sea-Level Reconstruction:** Dating fossil coral reefs that grew at or near past sea levels allows for precise reconstructions of sea-level fluctuations.^{[1][10][11]}
- **Paleoceanography:** In marine sediments, the flux of ^{230}Th is used to normalize sediment accumulation rates, providing insights into past ocean productivity and dust input.^{[12][13][14]}
- **Archaeology:** Dating carbonate crusts overlying rock art can provide minimum ages for the artwork.^[15]

Limitations

- **Age Range:** The method is effective for materials up to approximately 600,000 years old.[\[1\]](#)
[\[3\]](#) Beyond this, the $^{230}\text{Th}/^{234}\text{U}$ ratio approaches secular equilibrium, making age determination imprecise.[\[9\]](#)
- **Detrital Contamination:** The presence of initial ^{230}Th , typically from silicate detritus (clays, silts) incorporated into the sample, can lead to erroneously old ages. This is a common issue in speleothems and sediments and requires correction, usually by measuring the non-radiogenic isotope ^{232}Th .[\[7\]](#)[\[9\]](#)
- **Open-System Behavior:** Post-depositional alteration (diagenesis), such as recrystallization, can lead to the loss or gain of uranium and thorium, violating the closed-system assumption and compromising the age.[\[1\]](#)[\[7\]](#)

Data Presentation

Table 1: Key Quantitative Data for **Thorium-230** Dating

Parameter	Value	Reference
Isotope Half-Lives		
Uranium-238 (^{238}U)	4.468 billion years	[16] [17]
Uranium-234 (^{234}U)	$245,500 \pm 1,000$ years	[4] [8]
Thorium-230 (^{230}Th)	$75,381 \pm 590$ years	[4] [8]
Dating Method		
Effective Age Range	1 to ~600,000 years	[1] [2]
Analytical Precision (Mass Spec.)	Typically $\pm 1\%$ or better	[4]
Typical Material Properties		
Uranium Concentration in Carbonates	Few parts per billion to few parts per million	[4]

Experimental Protocols

The following is a generalized protocol for ^{230}Th dating of carbonate samples using isotope dilution mass spectrometry.

Protocol 1: Sample Preparation and Digestion

- Sample Selection and Cleaning:
 - Select dense, unaltered material, avoiding porous or recrystallized sections.
 - Mechanically clean the sample surface using a dental drill or similar tool to remove any surficial detritus or altered layers.[\[18\]](#)
 - Crush the cleaned subsample into a powder using an agate mortar and pestle.[\[18\]](#)
- Digestion and Spiking:
 - Accurately weigh the powdered sample into a clean PFA vial.[\[19\]](#)
 - Add a calibrated triple-spike solution containing known quantities of ^{229}Th , ^{233}U , and ^{236}U .
[\[19\]](#)[\[20\]](#) The spike allows for the determination of sample isotope concentrations and correction for instrumental mass fractionation.
 - Dissolve the sample and equilibrate it with the spike by adding nitric acid (e.g., 6M HNO_3) and heating on a hotplate.[\[18\]](#)[\[19\]](#)

Protocol 2: Chemical Separation of Uranium and Thorium

This protocol utilizes ion-exchange chromatography to isolate U and Th from the sample matrix and each other.

- Column Preparation:
 - Prepare a chromatography column with an appropriate anion-exchange resin (e.g., Bio-Rad AG1-X8 or UTEVA resin).[\[12\]](#)[\[21\]](#)

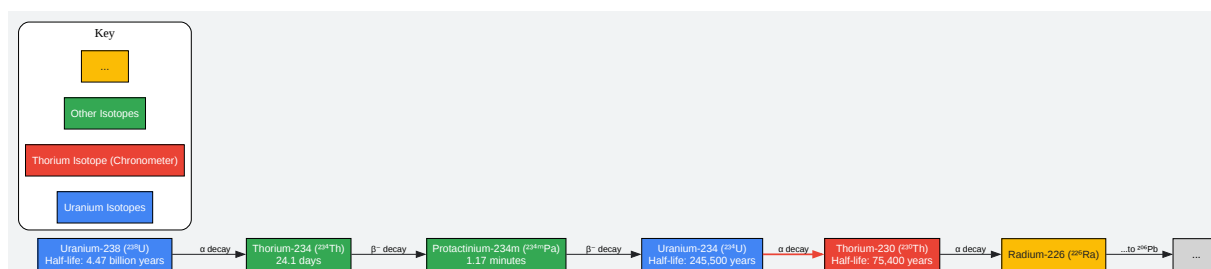
- Clean and condition the column with sequential washes of ultrapure water, HCl, and HNO₃ as specified by the chosen separation chemistry.[\[12\]](#)
- Separation Chemistry:
 - Load the dissolved sample (in a nitric acid matrix, e.g., 7.5M HNO₃) onto the conditioned column.[\[12\]](#)[\[19\]](#)
 - Wash the column with nitric acid to elute matrix elements while U and Th are retained on the resin.[\[19\]](#)
 - Selectively elute the Thorium fraction using a different acid, such as hydrochloric acid (e.g., 6M HCl). Collect this fraction in a clean vial.[\[12\]](#)[\[19\]](#)
 - Elute the Uranium fraction using ultrapure water or a very dilute acid. Collect this fraction in a separate clean vial.[\[19\]](#)

Protocol 3: Isotopic Measurement by MC-ICP-MS

- Instrument Setup:
 - Prepare the purified U and Th fractions for introduction into a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[\[20\]](#)
 - Tune the instrument to ensure optimal sensitivity and stability.
- Data Acquisition:
 - Measure the isotopic ratios for the thorium fraction (e.g., ²³⁰Th/²²⁹Th, ²³²Th/²²⁹Th).
 - Measure the isotopic ratios for the uranium fraction (e.g., ²³⁴U/²³³U, ²³⁵U/²³³U, ²³⁸U/²³⁶U).
 - Measurements are typically bracketed with analyses of a standard solution with known isotopic composition to correct for instrumental bias.
- Data Processing and Age Calculation:

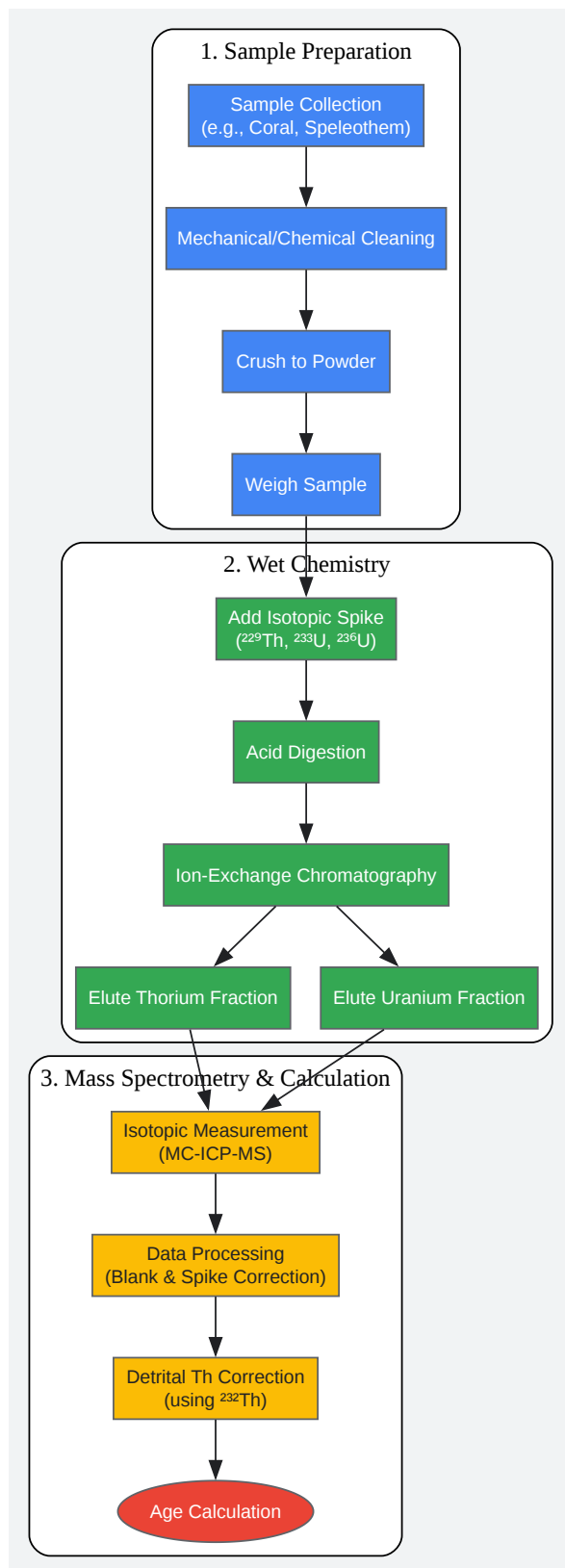
- Correct the measured ratios for procedural blanks, instrumental mass bias, and spike contributions.[20][22]
- Calculate the sample's $^{230}\text{Th}/^{238}\text{U}$ and $^{234}\text{U}/^{238}\text{U}$ activity ratios.
- Correct for initial (detrital) ^{230}Th using the measured ^{232}Th concentration and an assumed initial $^{230}\text{Th}/^{232}\text{Th}$ ratio.[9][20]
- Calculate the corrected ^{230}Th age using the appropriate age equation that relates the measured activity ratios to time via the decay constants of ^{234}U and ^{230}Th .

Mandatory Visualizations

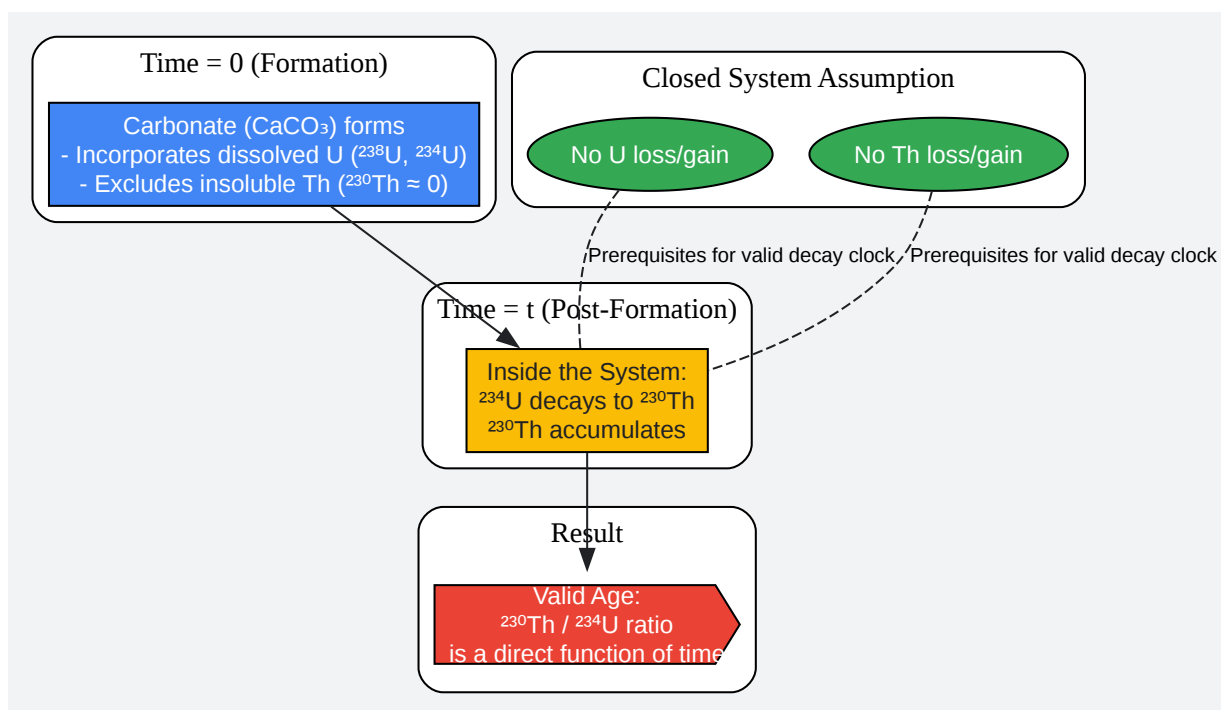


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Caption: The Uranium-238 decay series highlights the decay of ^{234}U to the ^{230}Th chronometer.



Caption: Experimental workflow for **Thorium-230** dating from sample collection to age calculation.



Caption: Logical diagram of the closed-system assumption in **Thorium-230** dating.

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